

An In-Depth Technical Guide to the Synthesis of Fmoc-9-aminonanoic Acid

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Compound of Interest

Compound Name: *Fmoc-9-aminononanoic acid*

Cat. No.: *B1463676*

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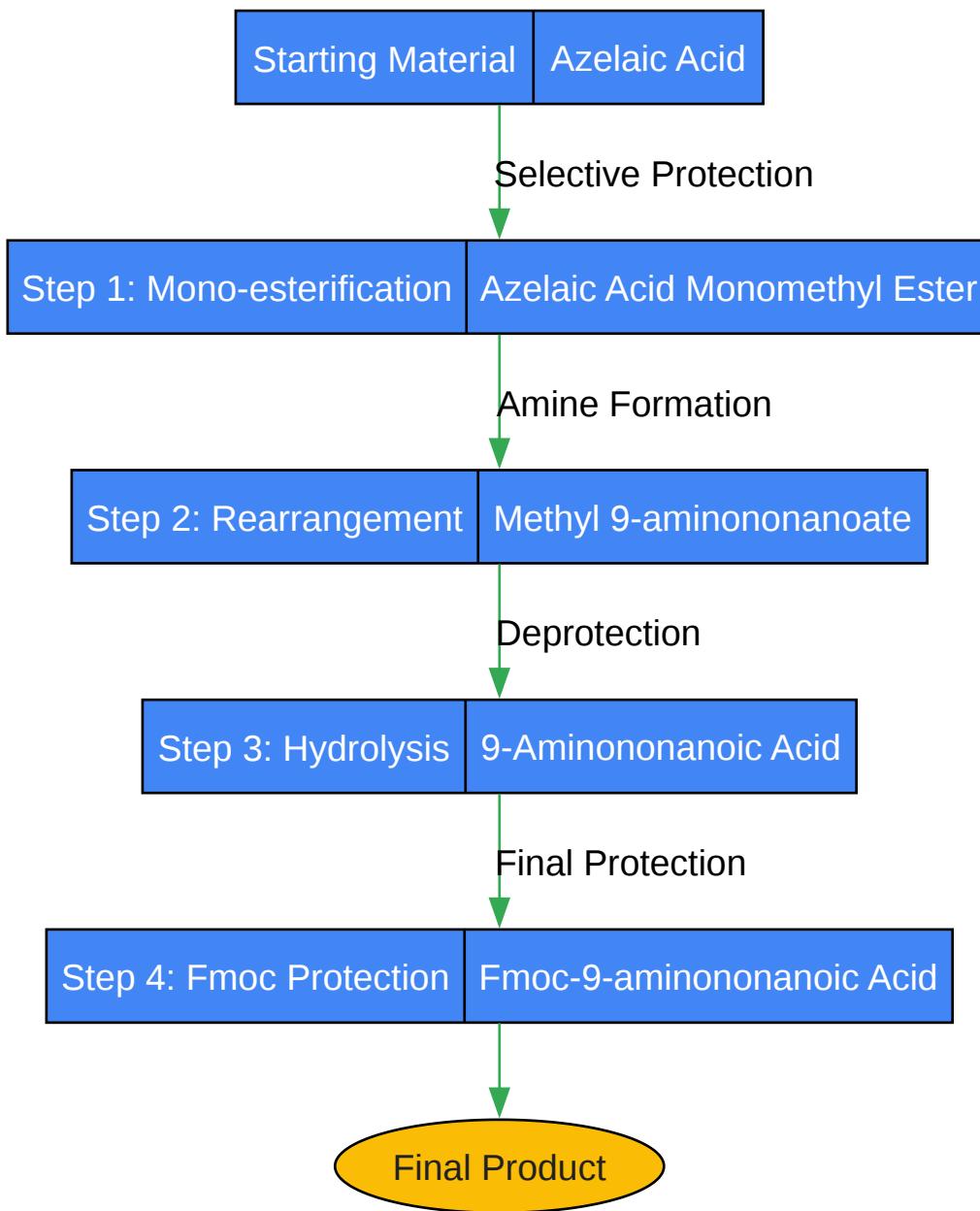
This guide provides a comprehensive overview of a viable synthetic route to **Fmoc-9-aminononanoic acid**, a valuable building block in peptide synthesis and drug development. The synthesis commences with the readily available starting material, azelaic acid. This document details the necessary experimental protocols, presents quantitative data in a clear format, and includes visualizations to elucidate the synthesis workflow.

Introduction

Fmoc-9-aminononanoic acid is a derivative of a long-chain amino acid that serves as a flexible linker in various biochemical applications. The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the amine allows for its use in standard solid-phase peptide synthesis (SPPS), enabling the introduction of a nine-carbon spacer within a peptide sequence. This can be crucial for modifying the pharmacokinetic properties of peptide-based therapeutics or for creating specific spatial arrangements in bioactive conjugates. This guide outlines a robust chemical synthesis of **Fmoc-9-aminononanoic acid** from azelaic acid.

Overall Synthesis Route

The synthesis of **Fmoc-9-aminononanoic acid** from azelaic acid can be accomplished through a four-step process. This route is designed to be practical for a standard organic chemistry laboratory.



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